

(5-Bromopyrimidin-2-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (5-Bromopyrimidin-2-yl)methanol

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In-Depth Technical Guide: (5-Bromopyrimidin-2-yl)methanol

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical intermediates is paramount. This guide provides a detailed overview of **(5-Bromopyrimidin-2-yl)methanol**, a heterocyclic compound with applications in medicinal chemistry and organic synthesis.

Core Compound Data

(5-Bromopyrimidin-2-yl)methanol is a substituted pyrimidine derivative. The presence of a bromine atom and a hydroxymethyl group makes it a versatile building block for the synthesis of more complex molecules.

Physicochemical Properties

A summary of the key quantitative data for **(5-Bromopyrimidin-2-yl)methanol** is presented below.

Property	Value	Reference
Molecular Formula	C ₅ H ₅ BrN ₂ O	[1] [2] [3] [4]
Molecular Weight	189.01 g/mol	[2] [3] [4]
CAS Number	22433-12-1	[1] [3] [4]
Appearance	Solid	[1]
Purity	Typically ≥95%	[1] [5]
InChI Key	ZRHVXS BXNUJBGF-UHFFFAOYSA-N	[1] [2]

Experimental Protocols

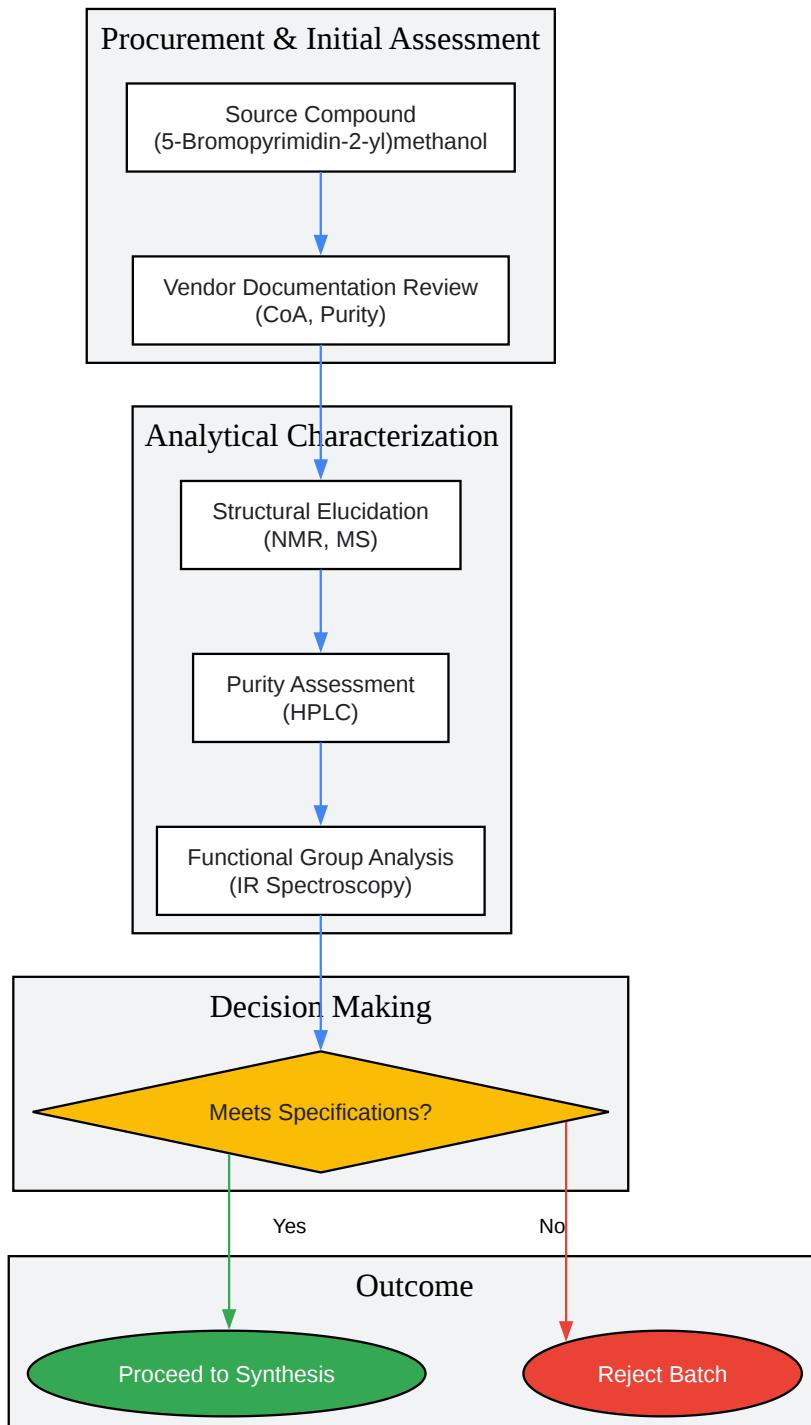
Detailed experimental protocols for the synthesis and purification of **(5-Bromopyrimidin-2-yl)methanol** are often proprietary or published in peer-reviewed scientific literature. However, a general methodological approach for its synthesis could involve the reduction of a corresponding carboxylic acid or ester, or the formylation of a related bromopyrimidine followed by reduction.

A standard analytical workflow for the characterization of **(5-Bromopyrimidin-2-yl)methanol** would typically involve the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure and confirm the connectivity of atoms. Both ¹H NMR and ¹³C NMR would be employed.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the elemental composition. High-resolution mass spectrometry (HRMS) would provide a precise mass measurement.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound. A suitable column and mobile phase would be selected to achieve optimal separation of the target compound from any impurities.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups, such as the hydroxyl (-OH) group.

Conceptual Workflow: Compound Analysis

The following diagram illustrates a typical workflow for the procurement and analysis of a chemical intermediate like **(5-Bromopyrimidin-2-yl)methanol** in a research and development setting.

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